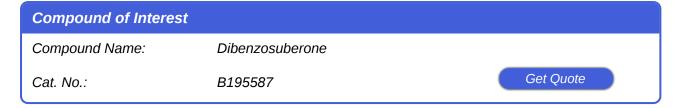


An In-depth Technical Guide to the Physicochemical Properties of Dibenzosuberone

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Dibenzosuberone**, a key intermediate in pharmaceutical synthesis. The following sections detail its melting point, boiling point, and solubility, supported by established experimental methodologies.

Physicochemical Data of Dibenzosuberone

The quantitative data for the melting point, boiling point, and solubility of **Dibenzosuberone** are summarized in the table below for easy reference and comparison.



Property	Value	Conditions
Melting Point	31 - 34 °C	
32 - 34 °C[1][2][3]		_
32 °C[4]	_	
Boiling Point	148 °C[5]	at 0.4 hPa / 0.3 mmHg
147 - 149 °C	at 0.3 mmHg	
191 - 194 °C	at 7 hPa	_
378.3 °C	at 760 mmHg	_
Solubility	0.03 g/L	in water at 20 °C
Insoluble	in water	

Experimental Protocols

The following sections describe detailed methodologies for the determination of the key physicochemical properties of a solid compound like **Dibenzosuberone**.

1. Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. It is a critical indicator of purity, with pure crystalline compounds typically exhibiting a sharp melting range of 0.5-1.0°C. Impurities tend to lower and broaden the melting point range. The capillary tube method is a standard procedure for accurate melting point determination.

Methodology: Capillary Tube Method

- Sample Preparation: A small amount of finely powdered **Dibenzosuberone** is introduced into a capillary tube, which is sealed at one end. The tube is then tapped gently to pack the sample to a height of about 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating apparatus,



such as a Thiele tube or a modern digital melting point apparatus (e.g., Mel-Temp). The heating medium is typically silicone oil or a metal block.

- Heating and Observation: The apparatus is heated gradually. An initial rapid heating can be
 used to determine an approximate melting point. Subsequently, a new sample is heated
 slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected
 melting point.
- Data Recording: The temperature at which the first liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.



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Workflow for Melting Point Determination.

2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For substances that may decompose at their atmospheric boiling point, the boiling point is often determined under reduced pressure.

Methodology: Thiele Tube Method (for small quantities)

- Sample Preparation: A small amount (a few milliliters) of liquid **Dibenzosuberone** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end downwards.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point liquid like mineral oil. The Thiele tube is designed to ensure uniform heating by convection currents.



- Heating and Observation: The side arm of the Thiele tube is heated gently. As the
 temperature rises, the air trapped in the capillary tube will escape, forming a stream of
 bubbles. Heating is continued until a steady stream of bubbles emerges from the capillary
 tube.
- Data Recording: The heat source is then removed, and the apparatus is allowed to cool. The
 temperature at which the liquid just begins to be drawn back into the capillary tube is
 recorded as the boiling point. The atmospheric pressure should also be recorded.



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Workflow for Boiling Point Determination.

3. Solubility Determination

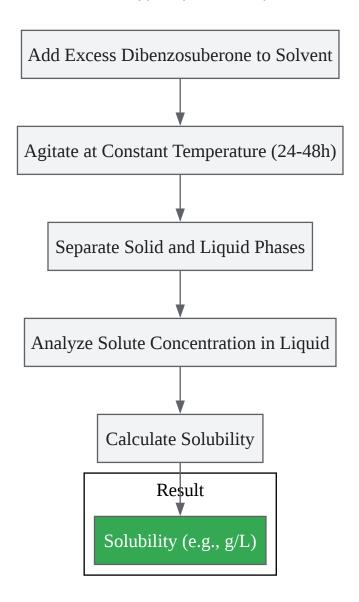
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The "shake-flask" method is considered the gold standard for determining equilibrium solubility due to its reliability in achieving a true thermodynamic equilibrium.

Methodology: Shake-Flask Method

- Sample Preparation: An excess amount of solid **Dibenzosuberone** is added to a known volume of the solvent (e.g., water, organic solvents) in a flask.
- Equilibration: The flask is sealed and agitated (e.g., using a shaker bath) at a constant temperature for an extended period, typically 24 to 48 hours, to ensure that equilibrium is reached.
- Phase Separation: After equilibration, the undissolved solid is separated from the saturated solution. This is typically achieved by centrifugation or filtration. Care must be taken to avoid any temperature changes during this step that could alter the solubility.



Analysis: The concentration of **Dibenzosuberone** in the clear, saturated solution is then
determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or
LC/MS. A standard calibration curve is typically used for quantification.



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